

In-Depth Technical Guide: Solubility of NH2-PEG3-C2-Boc

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Compound of Interest					
Compound Name:	NH2-PEG3-C2-Boc				
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **NH2-PEG3-C2-Boc**, a bifunctional linker commonly used in the development of Proteolysis Targeting Chimeras (PROTACs) and other advanced drug modalities. Understanding the solubility of this linker is critical for its effective handling, formulation, and application in complex biological systems.

Core Compound Characteristics

NH2-PEG3-C2-Boc, with the chemical name tert-butyl (2-(2-(2-

aminoethoxy)ethoxy)ethoxy)ethyl)carbamate, possesses distinct structural features that dictate its solubility profile. The molecule incorporates a hydrophilic polyethylene glycol (PEG) chain, a terminal primary amine, and a lipophilic tert-butyloxycarbonyl (Boc) protecting group. This amphiphilic nature results in a varied solubility across different solvent classes. The PEG component generally enhances water solubility, while the Boc group contributes to solubility in organic solvents.

Quantitative Solubility Data

Precise, experimentally determined solubility data for **NH2-PEG3-C2-Boc** is not extensively available in public literature. However, data from supplier technical datasheets and analogous compounds provide valuable insights. The following table summarizes the available quantitative and qualitative solubility information.



Solvent	Solvent Type	Solubility	Concentration (mM)	Observations
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	100 mg/mL[1]	342.03 mM[1]	Requires sonication for dissolution. Use of fresh, anhydrous DMSO is recommended as it is hygroscopic. [1]
Water	Polar Protic	< 1 mg/mL[2]	< 3.42 mM	Likely indicates slight solubility or insolubility in aqueous solutions at 25°C.[2]
Dichloromethane (DCM)	Chlorinated	Soluble (Qualitative)	-	Often used as a reaction solvent for this compound, suggesting good solubility.[1]
Ethanol	Polar Protic	Soluble (Qualitative)	-	PEG derivatives are generally soluble in ethanol.[3]
Acetonitrile	Polar Aprotic	Soluble (Qualitative)	-	PEG linkers typically show good solubility in acetonitrile.[3]

Experimental Protocols



The following is a generalized experimental protocol for determining the solubility of **NH2-PEG3-C2-Boc**, based on the widely accepted shake-flask method. This method is considered the gold standard for thermodynamic solubility measurements.

Objective: To determine the saturation solubility of **NH2-PEG3-C2-Boc** in a selection of relevant solvents.

Materials:

- NH2-PEG3-C2-Boc (solid or liquid)
- Selected solvents (e.g., Water, DMSO, Ethanol, Dichloromethane, Acetonitrile)
- Analytical balance
- Vials with screw caps
- · Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV, ELSD) or another suitable analytical technique.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Stock Solution for Calibration:
 - Accurately weigh a known amount of NH2-PEG3-C2-Boc and dissolve it in a suitable solvent (in which it is freely soluble) to prepare a stock solution of known concentration.
 - Prepare a series of calibration standards by serial dilution of the stock solution.
- Sample Preparation:



- Add an excess amount of NH2-PEG3-C2-Boc to a series of vials, each containing a known volume of a different test solvent. The excess solid should be clearly visible.
- Securely cap the vials to prevent solvent evaporation.

Equilibration:

- Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C).
- Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved compound is reached.

Phase Separation:

- After equilibration, remove the vials and allow them to stand undisturbed to let the excess solid settle.
- Centrifuge the vials at a high speed to ensure complete separation of the undissolved solid from the supernatant.

Sample Analysis:

- Carefully withdraw an aliquot of the clear supernatant from each vial.
- Dilute the aliquot with a suitable solvent to a concentration that falls within the range of the calibration curve.
- Analyze the diluted samples using a validated HPLC method or another appropriate analytical technique to determine the concentration of the dissolved NH2-PEG3-C2-Boc.

Data Analysis:

- Construct a calibration curve by plotting the analytical response versus the concentration of the calibration standards.
- Use the calibration curve to determine the concentration of NH2-PEG3-C2-Boc in the diluted samples.



 Calculate the original concentration in the saturated supernatant, taking into account the dilution factor. This value represents the solubility of the compound in that specific solvent at the tested temperature.

Visualization of Experimental Workflow

The following diagrams illustrate the key logical steps involved in the solubility determination of **NH2-PEG3-C2-Boc**.



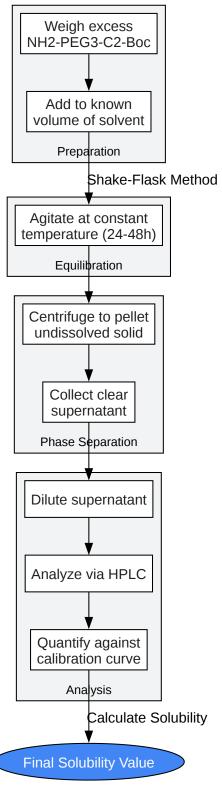


Figure 1: Solubility Determination Workflow

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Caption: Workflow for determining the solubility of NH2-PEG3-C2-Boc.



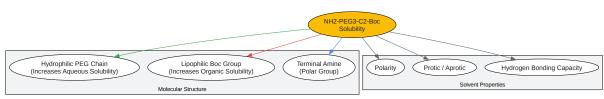


Figure 2: Factors Influencing Solubility

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Caption: Key factors influencing the solubility of NH2-PEG3-C2-Boc.

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